

Kanna (Sceletium tortuosum) Extraction

Technical Support Center: D7-Mesembrenone

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Compound of Interest

Compound Name: D7-Mesembrenone

Cat. No.: B15389337

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Welcome to the Technical Support Center for the extraction of **D7-Mesembrenone** and other mesembrine alkaloids from *Sceletium tortuosum* (Kanna). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing extraction efficiency and troubleshooting common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What are the primary psychoactive alkaloids in Kanna, and what is the significance of **D7-Mesembrenone**?

A1: The primary psychoactive alkaloids in Kanna belong to the mesembrine family, including mesembrine, mesembrenone, and Δ 7-mesembrenone.^[1] Mesembrine is often the most abundant and is a potent serotonin reuptake inhibitor.^{[1][2]} Mesembrenone also contributes to the plant's effects. Δ 7-Mesembrenone is another key alkaloid whose concentration can be influenced by post-harvest processing, such as fermentation.^[3] The relative concentrations of these alkaloids can significantly impact the pharmacological profile of the final extract.

Q2: Which parts of the *Sceletium tortuosum* plant are most suitable for **D7-Mesembrenone** extraction?

A2: Research indicates that the alkaloid composition can vary between different parts of the plant. Studies have shown that the roots of *Sceletium tortuosum* tend to have higher concentrations of delta-7-mesembrenone and mesembrenone, while the shoots (leaves and

stems) contain higher levels of mesembrine.[4][5][6] Therefore, for enriching **D7-Mesembrenone**, the roots would be the preferred plant material.

Q3: How does pre-processing of the plant material, such as drying and fermentation, affect the **D7-Mesembrenone** content?

A3: Pre-processing has a significant impact on the alkaloid profile. Fermentation of the plant material, a traditional preparation method, has been shown to decrease the concentration of mesembrine and increase the concentration of $\Delta 7$ -mesembrenone.[3] One study noted a transformation of mesembrine to $\Delta 7$ -mesembrenone, with mesembrine decreasing from 1.33% to 0.05% and $\Delta 7$ -mesembrenone increasing to 0.11% over a 10-day fermentation period.[3] Crushing the plant material before drying can also lead to a substantial increase in total alkaloid levels.[7]

Q4: What analytical methods are recommended for quantifying **D7-Mesembrenone** in extracts?

A4: High-Performance Liquid Chromatography (HPLC) is a widely used and validated method for the quantitative analysis of mesembrine-type alkaloids, including **D7-Mesembrenone**. [7][8] Gas Chromatography-Mass Spectrometry (GC-MS) is also utilized for identifying and quantifying these alkaloids.[1][7] For accurate quantification, it is crucial to use certified reference standards for each alkaloid.

Troubleshooting Guide

Issue 1: Low Yield of **D7-Mesembrenone**

- Possible Cause: Inefficient extraction solvent.
 - Solution: While direct comparative studies on solvents for **D7-Mesembrenone** are limited, ethanol is a commonly used polar solvent for extracting mesembrine alkaloids.[9] Consider experimenting with different polarities. An acid-base extraction protocol can also improve the yield of total alkaloids.[10]
- Possible Cause: Incorrect plant material selection.

- Solution: Ensure you are using the roots of *Sceletium tortuosum*, as they have been reported to contain higher concentrations of **D7-Mesembrenone** compared to the aerial parts.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Possible Cause: Inadequate cell wall disruption.
 - Solution: Ensure the plant material is finely powdered to maximize the surface area for solvent penetration. Pre-treatment methods like crushing the fresh plant material before drying can also enhance alkaloid release.[\[7\]](#)
- Possible Cause: Insufficient extraction time or temperature.
 - Solution: For maceration with ethanol, an extraction period of 7-14 days is suggested.[\[9\]](#) If using heat-assisted methods, be cautious as excessive heat can lead to alkaloid degradation. Optimization of temperature for each specific method is recommended.

Issue 2: Degradation of Alkaloids During Extraction

- Possible Cause: Exposure to excessive heat.
 - Solution: Avoid high temperatures during solvent evaporation. Use a rotary evaporator under reduced pressure to gently remove the solvent.[\[9\]](#)
- Possible Cause: Exposure to light.
 - Solution: Conduct extraction and store extracts in amber-colored glassware or in the dark to prevent photodegradation. One study on mesembrine hydrochloride showed that transformation to Δ^7 -mesembrenone was facilitated by sunlight.[\[3\]](#)
- Possible Cause: pH instability.
 - Solution: Maintain control over the pH of your extraction and purification solutions. Extreme pH levels can lead to the degradation of certain alkaloids.

Issue 3: High Levels of Impurities in the Final Extract

- Possible Cause: Non-selective solvent.

- Solution: Ethanol, while effective for alkaloid extraction, can also co-extract other non-target compounds.[9] To increase purity, a subsequent acid-base extraction can be performed to separate the basic alkaloids from neutral and acidic impurities.
- Possible Cause: Presence of oxalic acid.
 - Solution:Sceletium tortuosum is known to contain significant levels of oxalic acid.[10] Traditional fermentation is believed to reduce oxalate levels. For unfermented material, purification steps like acid-base extraction are crucial to remove these impurities.
- Possible Cause: Inadequate purification.
 - Solution: Employ chromatographic techniques such as column chromatography or High-Performance Liquid Chromatography (HPLC) for the purification of the crude extract.[9]

Data on Alkaloid Composition

Table 1: Influence of Plant Part on Mesembrine Alkaloid Composition (Expressed as Area % from HPLC)

Plant Part	Δ^7 -Mesembrenone (Area %)	Mesembrenone (Area %)	Mesembrine (Area %)
Roots	Higher Concentration	Higher Concentration	Lower Concentration
Shoots	Lower Concentration	Lower Concentration	Higher Concentration

Source: Data synthesized from a study on alkaloid variabilities in Sceletium tortuosum.[4][5][6]

Table 2: Example of Alkaloid Profile in a Commercial Kanna Extract

Lot Number	Mesembrine (% of total alkaloids)	Mesembrenone (% of total alkaloids)	Delta 7 (% of total alkaloids)
DV SCKNA-E 760/096-18:1	52%	22.1%	21.8%
21069099 NESOI— 16:1	32%	30%	32%

Source: Data from a patent on high-yield extraction methods.[\[4\]](#)[\[11\]](#)

Experimental Protocols

Protocol 1: Ethanol Maceration for Full-Spectrum Extract

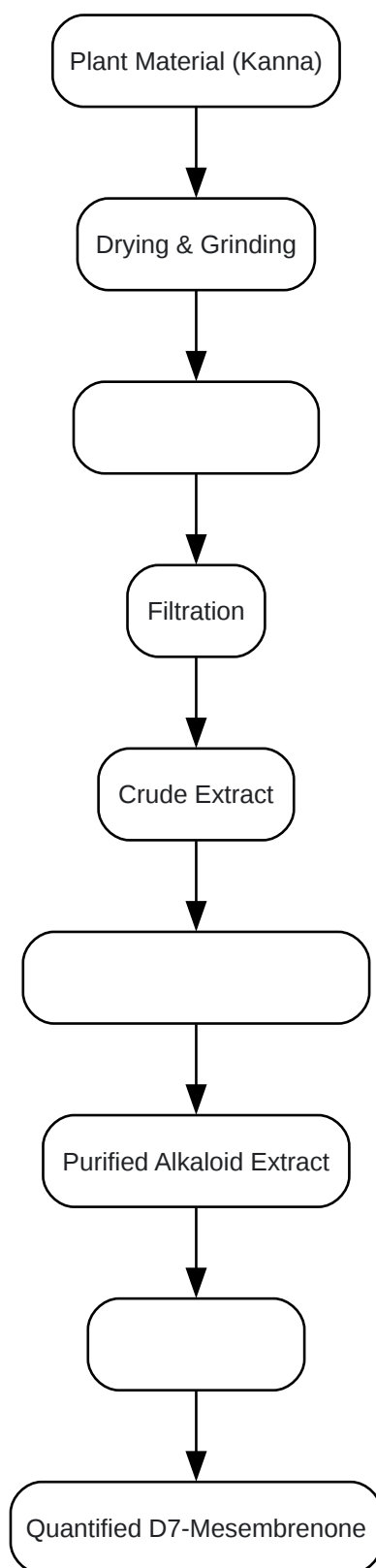
- Preparation of Plant Material: Dry the Kanna material (preferably roots for higher **D7-Mesembrenone**) and grind it into a fine powder.
- Maceration: Combine the powdered Kanna with 95% ethanol in a 1:4 (w/v) ratio in a sealed glass container.[\[9\]](#)
- Extraction: Agitate the mixture once daily for a period of 7 to 14 days to ensure maximum alkaloid release.[\[9\]](#)
- Filtration: Filter the mixture to separate the ethanol extract from the solid plant residue.
- Solvent Evaporation: Gently evaporate the ethanol from the filtrate using a rotary evaporator at a controlled temperature to prevent alkaloid degradation.[\[9\]](#) The resulting product is a concentrated crude extract.

Protocol 2: Acid-Base Extraction for Alkaloid Purification

- Acidification: Dissolve the crude extract from Protocol 1 in a dilute acidic solution (e.g., 5% acetic acid). This will protonate the alkaloids, making them water-soluble.
- Defatting: Wash the acidic solution with a non-polar solvent (e.g., hexane) to remove fats and other non-polar impurities. Discard the non-polar solvent layer.

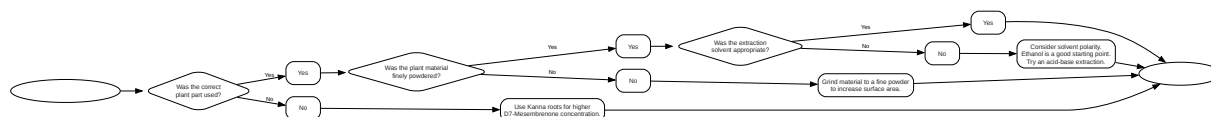
- **Basification:** Increase the pH of the aqueous solution to approximately 9-10 using a base (e.g., ammonium hydroxide). This deprotonates the alkaloids, making them soluble in organic solvents.
- **Extraction of Free Base:** Extract the alkaloids from the basified aqueous solution using a non-polar organic solvent (e.g., dichloromethane).
- **Final Evaporation:** Collect the organic layer and evaporate the solvent to obtain a purified alkaloid extract.

Experimental Workflows and Logic Diagrams



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Caption: General workflow for the extraction and quantification of **D7-Mesembrenone**.



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Caption: Troubleshooting logic for addressing low **D7-Mesembrenone** yield.

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